Spectroscopic Data for 2H-Perfluoro(2-methylpentane): A Technical Guide

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Compound of Interest

Compound Name:	*2H-Perfluoro(2-methylpentane)*
CAS No.:	*30320-28-6*
Cat. No.:	*B1337824*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2H-Perfluoro(2-methylpentane)** (CAS No. 30320-28-6).[1][2] Designed for researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of this fluorinated compound. The guide emphasizes the causal relationships behind experimental choices and spectral interpretations, ensuring a deep understanding of the molecule's structural properties.

Introduction to 2H-Perfluoro(2-methylpentane)

2H-Perfluoro(2-methylpentane), with the chemical formula C_6HF_{13}, is a hydrofluoroether (HFE) that has garnered interest in various scientific and industrial applications.[1][3] Its unique properties, such as high thermal stability, chemical inertness, and specific solvency characteristics, make it a valuable compound in fields ranging from electronics cooling to pharmaceutical synthesis. A thorough understanding of its spectroscopic signature is paramount for its identification, quality control, and mechanistic studies.

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This guide will explore the key spectroscopic techniques used to characterize **2H-Perfluoro(2-methylpentane)**, providing both theoretical expectations and references to available experimental data.

Molecular Structure and Properties:

- IUPAC Name: 1,1,1,2,2,3,3,5,5,5-decafluoro-4-(trifluoromethyl)pentane[1]
- CAS Number: 30320-28-6[1][2]
- Molecular Formula: C_6HF_{13}[1][3]
- Molecular Weight: 320.05 g/mol [1][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of fluorinated compounds. For **2H-Perfluoro(2-methylpentane)**, ^{1}H, ^{19}F, and ^{13}C NMR provide complementary information to fully characterize the molecule. Experimental NMR data for this compound is available in the Wiley SpectraBase.[1][4]

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **2H-Perfluoro(2-methylpentane)** is expected to be relatively simple, exhibiting a single multiplet corresponding to the lone proton at the C2 position. The chemical shift and multiplicity of this signal are highly informative.

- Expected Chemical Shift: The proton is attached to a carbon atom that is heavily influenced by the electron-withdrawing effects of the surrounding fluorine atoms. This will cause the proton to be significantly deshielded, resulting in a downfield chemical shift, likely in the range of 4.0 - 5.0 ppm.
- Expected Multiplicity: The proton at C2 will couple with the adjacent fluorine atoms. The primary coupling will be with the fluorine atom on the same carbon (a geminal coupling, $^{2}JH-F$) and with the fluorine atoms on the neighboring carbons (vicinal couplings, $^{3}JH-F$). This will result in a complex multiplet.

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^{19}F NMR Spectroscopy

^{19}F NMR is particularly powerful for characterizing fluorinated compounds due to the high sensitivity and wide chemical shift range of the ^{19}F nucleus. The spectrum of **2H-Perfluoro(2-methylpentane)** will display multiple signals corresponding to the chemically non-equivalent fluorine environments.

Table 1: Predicted ^{19}F NMR Data for **2H-Perfluoro(2-methylpentane)**

Fluorine Group	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Coupling Constants (Hz)
CF_3 (on C4)	-70 to -80	Triplet of doublets	^{3}JF-F, ^{4}JF-H
CF_2 (C1)	-80 to -90	Multiplet	^{2}JF-F, ^{3}JF-F, ^{4}JF-H
CF_2 (C3)	-110 to -130	Multiplet	^{2}JF-F, ^{3}JF-F, ^{3}JF-H
CF_2 (C5)	-120 to -140	Multiplet	^{2}JF-F, ^{3}JF-F, ^{5}JF-H
CF (C4)	-180 to -200	Multiplet	^{3}JF-F, ^{3}JF-H

Note: Predicted chemical shifts are relative to $CFCl_3$. The actual values can be found in the referenced spectral database.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will show six distinct signals for the six carbon atoms in the molecule. The chemical shifts will be influenced by the number of attached fluorine atoms, and the signals will exhibit C-F coupling.

Table 2: Predicted ^{13}C NMR Data for **2H-Perfluoro(2-methylpentane)**

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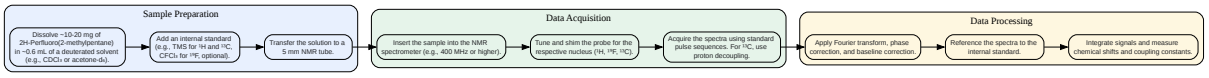
Carbon Atom	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Coupling Constants ($^1J_{C-F}$ in Hz)
C1	115 - 125	Triplet	250 - 300
C2	90 - 100	Doublet	200 - 250
C3	110 - 120	Triplet	250 - 300
C4	90 - 100	Doublet	200 - 250
C5	115 - 125	Triplet	250 - 300
CF_3 on C4	115 - 125	Quartet	270 - 320

Experimental Protocol for NMR Data Acquisition



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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying functional groups within a molecule. For **2H-Perfluoro(2-methylpentane)**, the IR spectrum is expected to be dominated by strong absorptions from the C-F bonds and a characteristic C-H stretching vibration. A vapor-phase IR spectrum is available in the Wiley SpectraBase.[1][4]

Table 3: Predicted IR Absorption Bands for **2H-Perfluoro(2-methylpentane)**

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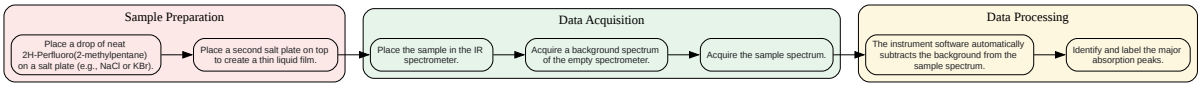
Wavenumber (cm^{-1})	Vibration Type	Intensity
2950 - 3000	C-H stretch	Medium
1100 - 1400	C-F stretch	Strong, Broad
650 - 800	C-F bend	Medium

The C-F stretching region will likely consist of multiple, overlapping, strong absorption bands due to the various C-F bonds in different chemical environments. The C-H stretching peak, while of medium intensity compared to the C-F bands, is a key diagnostic feature confirming the presence of the hydrogen atom.

Experimental Protocol for IR Data Acquisition (Liquid Film)



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Caption: Workflow for acquiring an IR spectrum of a liquid sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for its identification and structural confirmation. While a mass spectrum for **2H-Perfluoro(2-methylpentane)** is not readily available in public databases, the fragmentation can be predicted based on the known behavior of hydrofluorocarbons and by comparison with its fully fluorinated analog, perfluoro(2-methylpentane), for which data is available in the NIST WebBook.[5][6]

Predicted Fragmentation Pattern

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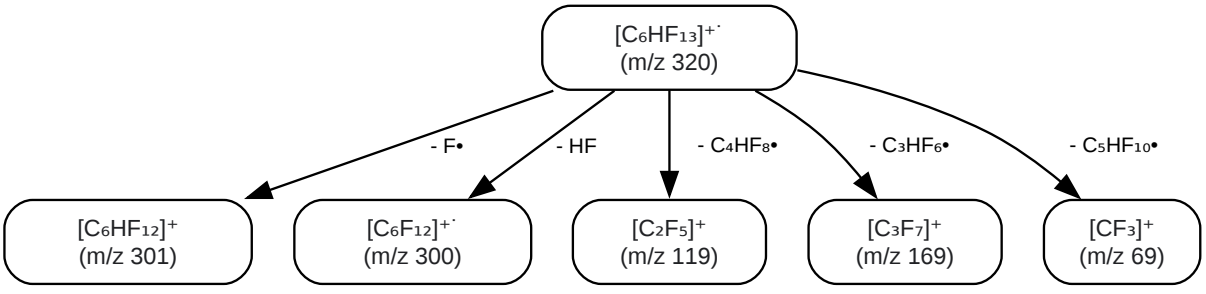
Upon electron ionization, **2H-Perfluoro(2-methylpentane)** is expected to form a molecular ion (M^+) at m/z 320. However, due to the high energy of electron ionization, the molecular ion peak may be weak or absent. The fragmentation will be driven by the cleavage of C-C and C-F bonds, with the stability of the resulting carbocations and radicals influencing the abundance of the fragment ions.

Key Predicted Fragment Ions:

- $[M - F]^+$ (m/z 301): Loss of a fluorine atom is a common fragmentation pathway for fluorinated compounds.
- $[M - HF]^+$ (m/z 300): Elimination of hydrogen fluoride is also a likely process.
- $[C_2F_5]^+$ (m/z 119): Cleavage of the C2-C3 bond can yield this stable fragment.
- $[C_3F_7]^+$ (m/z 169): Cleavage of the C3-C4 bond can produce this fragment.
- $[CF_3]^+$ (m/z 69): The trifluoromethyl cation is a very stable and commonly observed fragment in the mass spectra of compounds containing a CF_3 group.

Comparison with Perfluoro(2-methylpentane):

The mass spectrum of perfluoro(2-methylpentane) (C_6F_{14}, MW=338) shows a base peak at m/z 69 ($[CF_3]^+$) and other prominent peaks at m/z 119 ($[C_2F_5]^+$), 131 ($[C_3F_5]^+$), 169 ($[C_3F_7]^+$), and 219 ($[C_4F_9]^+$).[5][6] The spectrum of the 2H-variant is expected to show a similar pattern of perfluoroalkyl fragments, with additional peaks resulting from the presence of the C-H bond.



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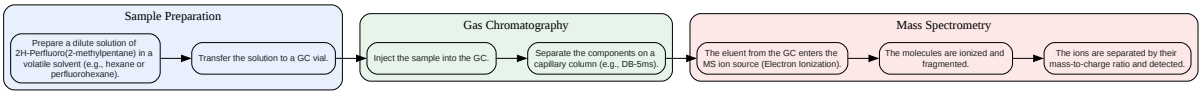
Caption: Predicted major fragmentation pathways for **2H-Perfluoro(2-methylpentane)**.

Experimental Protocol for GC-MS Data Acquisition



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Caption: Workflow for GC-MS analysis.

Conclusion

The spectroscopic characterization of **2H-Perfluoro(2-methylpentane)** through NMR, IR, and MS provides a detailed picture of its molecular structure. The ^{1}H, ^{19}F, and ^{13}C NMR spectra offer unambiguous evidence for the connectivity of the atoms and the electronic environment of the nuclei. The IR spectrum confirms the presence of C-H and C-F bonds, while mass spectrometry elucidates the fragmentation pattern, further confirming the structure. While experimental data is available in specialized databases, this guide provides a robust framework for understanding and predicting the spectroscopic features of this important fluorinated compound.

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